

# 3-Amino-3-(3-nitrophenyl)propanoic acid CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	3-Amino-3-(3-nitrophenyl)propanoic acid
Cat. No.:	B1267585

[Get Quote](#)

## An In-depth Technical Guide to 3-Amino-3-(3-nitrophenyl)propanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-Amino-3-(3-nitrophenyl)propanoic acid**, a compound of significant interest in pharmaceutical and biochemical research. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis, and explores its applications, particularly in neuroscience and as a synthetic building block.

## Core Compound Data

**3-Amino-3-(3-nitrophenyl)propanoic acid** is a non-proteinogenic  $\beta$ -amino acid. The presence of a nitro group on the phenyl ring makes it a versatile intermediate for further chemical modifications. The (S)-enantiomer is commonly utilized in research applications.

Identifier	Value	Source(s)
Chemical Name	3-Amino-3-(3-nitrophenyl)propanoic acid	N/A
CAS Number	734529-57-8 ((S)-enantiomer)	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	210.19 g/mol	<a href="#">[1]</a>
IUPAC Name	(3S)-3-amino-3-(3-nitrophenyl)propanoic acid	<a href="#">[1]</a>

## Physicochemical Properties

A summary of the key physicochemical properties is presented below. This data is essential for handling, formulation, and experimental design.

Property	Value	Source(s)
Appearance	White to off-white solid	<a href="#">[2]</a>
Purity	≥ 95%	<a href="#">[3]</a>
Optical Rotation	[\alpha]D <sup>20</sup> = 15 ± 2° (c=1 in NaOH)	<a href="#">[2]</a>
Storage Temperature	0-8 °C	<a href="#">[2]</a>

## Synthesis Protocols

The synthesis of **3-Amino-3-(3-nitrophenyl)propanoic acid** can be achieved through various methods. A common approach involves the Michael addition of an amine to a cinnamic acid derivative, followed by resolution of the enantiomers.

## Experimental Protocol: Synthesis via Michael Addition

This protocol outlines a general procedure for the synthesis of racemic **3-Amino-3-(3-nitrophenyl)propanoic acid**.

**Materials:**

- 3-Nitrocinnamic acid
- Ammonia solution (aqueous)
- Methanol
- Hydrochloric acid
- Sodium hydroxide
- Diethyl ether
- Standard laboratory glassware and equipment

**Procedure:**

- Reaction Setup: In a round-bottom flask, dissolve 3-nitrocinnamic acid in methanol.
- Ammonia Addition: To the stirred solution, add an excess of concentrated aqueous ammonia solution at room temperature.
- Reaction Monitoring: Seal the flask and stir the reaction mixture at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 24-48 hours.
- Work-up:
  - Once the reaction is complete, concentrate the mixture under reduced pressure to remove methanol and excess ammonia.
  - Dissolve the residue in water and wash with diethyl ether to remove any unreacted starting material.
  - Acidify the aqueous layer with hydrochloric acid to a pH of approximately 2.
  - Collect the resulting precipitate by vacuum filtration and wash with cold water.

- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield racemic **3-Amino-3-(3-nitrophenyl)propanoic acid**.

## Experimental Protocol: Enzymatic Resolution

Enzymatic resolution is a widely used method to obtain the enantiomerically pure forms of the amino acid.

### Materials:

- Racemic N-acetyl-**3-amino-3-(3-nitrophenyl)propanoic acid**
- Immobilized penicillin G acylase
- Phosphate buffer (pH 7.5)
- Sodium hydroxide solution
- Hydrochloric acid
- Ethyl acetate

### Procedure:

- Enzymatic Hydrolysis: Suspend the racemic N-acetyl-**3-amino-3-(3-nitrophenyl)propanoic acid** in a phosphate buffer (pH 7.5). Add immobilized penicillin G acylase to the suspension.
- pH Control: Maintain the pH of the reaction mixture at 7.5 by the controlled addition of a sodium hydroxide solution.
- Reaction Monitoring: Monitor the progress of the hydrolysis. The reaction is complete when one equivalent of the base has been consumed.
- Separation:
  - Filter off the immobilized enzyme.
  - Wash the aqueous solution with ethyl acetate to remove the unreacted (R)-N-acetyl-**3-amino-3-(3-nitrophenyl)propanoic acid**.

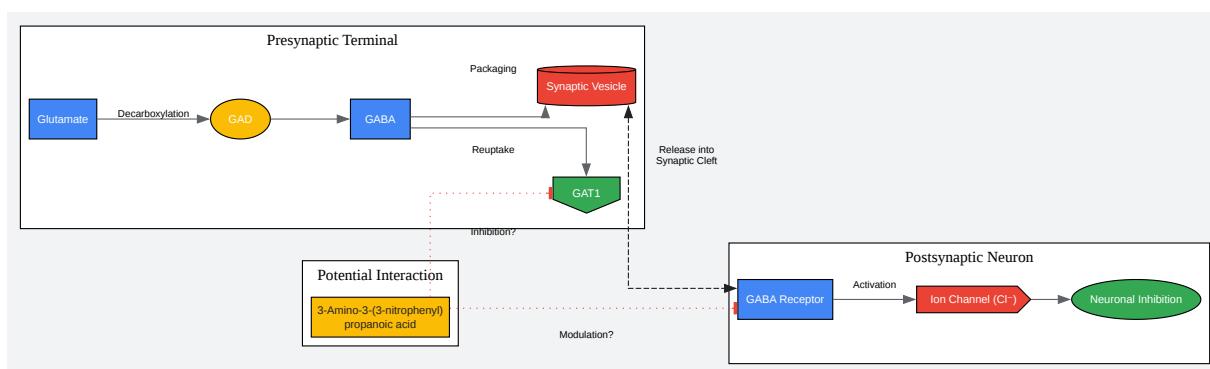
- Acidify the aqueous layer containing the (S)-amino acid to its isoelectric point using hydrochloric acid.
- Isolation: Collect the precipitated **(S)-3-Amino-3-(3-nitrophenyl)propanoic acid** by filtration, wash with cold water, and dry under vacuum.

## Applications in Research and Development

**3-Amino-3-(3-nitrophenyl)propanoic acid** is a valuable tool in several areas of scientific research.

### Neuroscience Research

This compound is utilized in neuroscience to study neurotransmitter systems.<sup>[2]</sup> Its structural similarity to  $\gamma$ -aminobutyric acid (GABA) suggests its potential as a GABA analogue, which could modulate GABAergic neurotransmission.

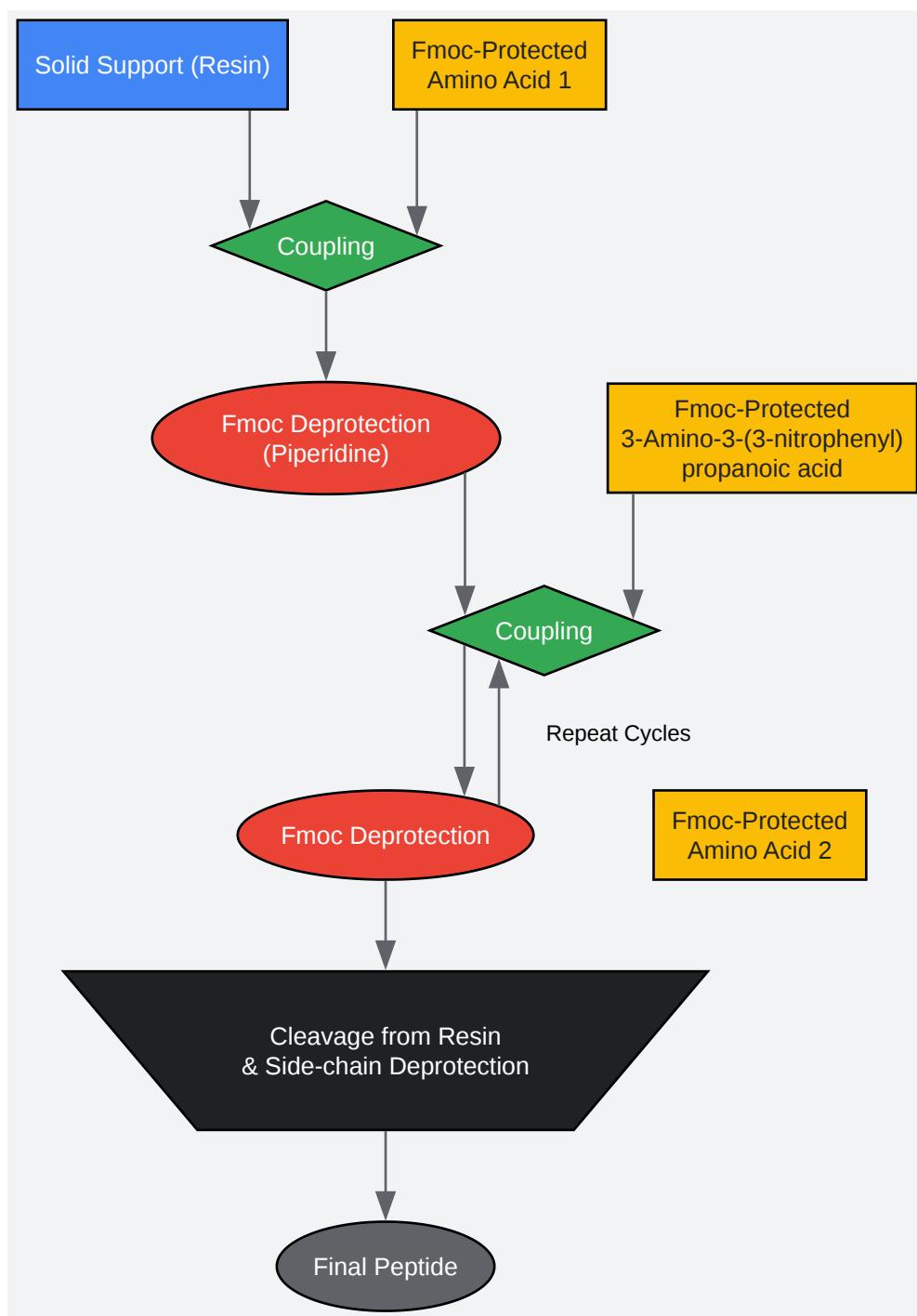


[Click to download full resolution via product page](#)

Caption: Potential interaction points of **3-Amino-3-(3-nitrophenyl)propanoic acid** with the GABAergic synapse.

## Peptide Synthesis

As a non-natural amino acid, it serves as a building block in peptide synthesis to create peptidomimetics with enhanced stability or novel biological activities.<sup>[4]</sup> The presence of the amino and carboxylic acid groups allows for its incorporation into peptide chains using standard solid-phase peptide synthesis (SPPS) protocols.

[Click to download full resolution via product page](#)

Caption: Workflow for incorporating **3-Amino-3-(3-nitrophenyl)propanoic acid** into a peptide chain via SPPS.

## Conclusion

**3-Amino-3-(3-nitrophenyl)propanoic acid** is a compound with significant potential in drug discovery and chemical biology. Its versatile chemical nature allows for its use as a scaffold in the synthesis of more complex molecules and as a probe to study biological systems. The experimental protocols and data presented in this guide are intended to facilitate further research and development involving this promising compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (s)-3-Amino-3-(3-nitrophenyl)propionic acid | C9H10N2O4 | CID 706689 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. (S)-3-Amino-3-(3-nitrophenyl)propionic acid, 95% | Fisher Scientific [fishersci.ca]
- 4. NZ514383A - Process of preparing 3S-3-amino-3-aryl propionic acid and derivatives thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [3-Amino-3-(3-nitrophenyl)propanoic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1267585#3-amino-3-3-nitrophenyl-propanoic-acid-cas-number-and-molecular-weight>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)